

Application Notes and Protocols: 4-Phenoxyphenol as a Key Intermediate in Pesticide Synthesis

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Compound of Interest

Compound Name: 4-Phenoxyphenol

Cat. No.: B1666991

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These application notes provide a comprehensive overview of the utilization of **4-phenoxyphenol** as a pivotal intermediate in the synthesis of commercially significant pesticides, namely pyriproxyfen and fenoxycarb. This document details the synthetic pathways, experimental protocols, and the mode of action of these pesticides, offering valuable insights for researchers in agrochemical synthesis and development.

Introduction

4-Phenoxyphenol is a versatile aromatic compound widely employed as a building block in the synthesis of various organic molecules.^{[1][2]} Its unique structure, featuring a diphenyl ether linkage with a hydroxyl group, makes it an ideal precursor for creating complex molecules with desired biological activities. In the agrochemical industry, **4-phenoxyphenol** is a crucial starting material for the production of several pesticides, including the insect growth regulators pyriproxyfen and fenoxycarb.^{[1][2]}

Synthesis of Pesticides from 4-Phenoxyphenol

Pyriproxyfen Synthesis

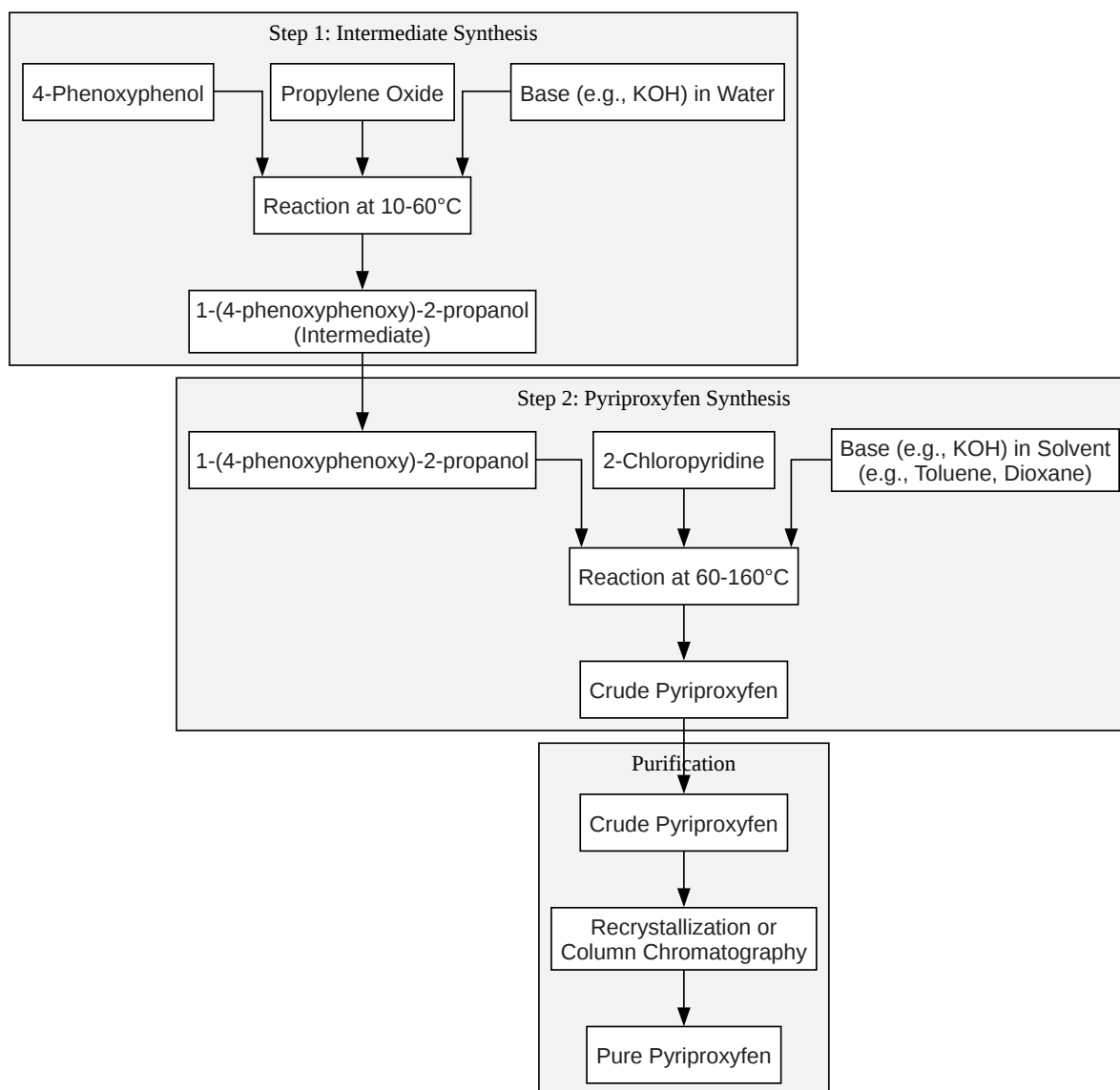
Pyriproxyfen is a potent insect growth regulator that mimics the action of juvenile hormone, disrupting the developmental processes in various insect species.^[3] The synthesis of

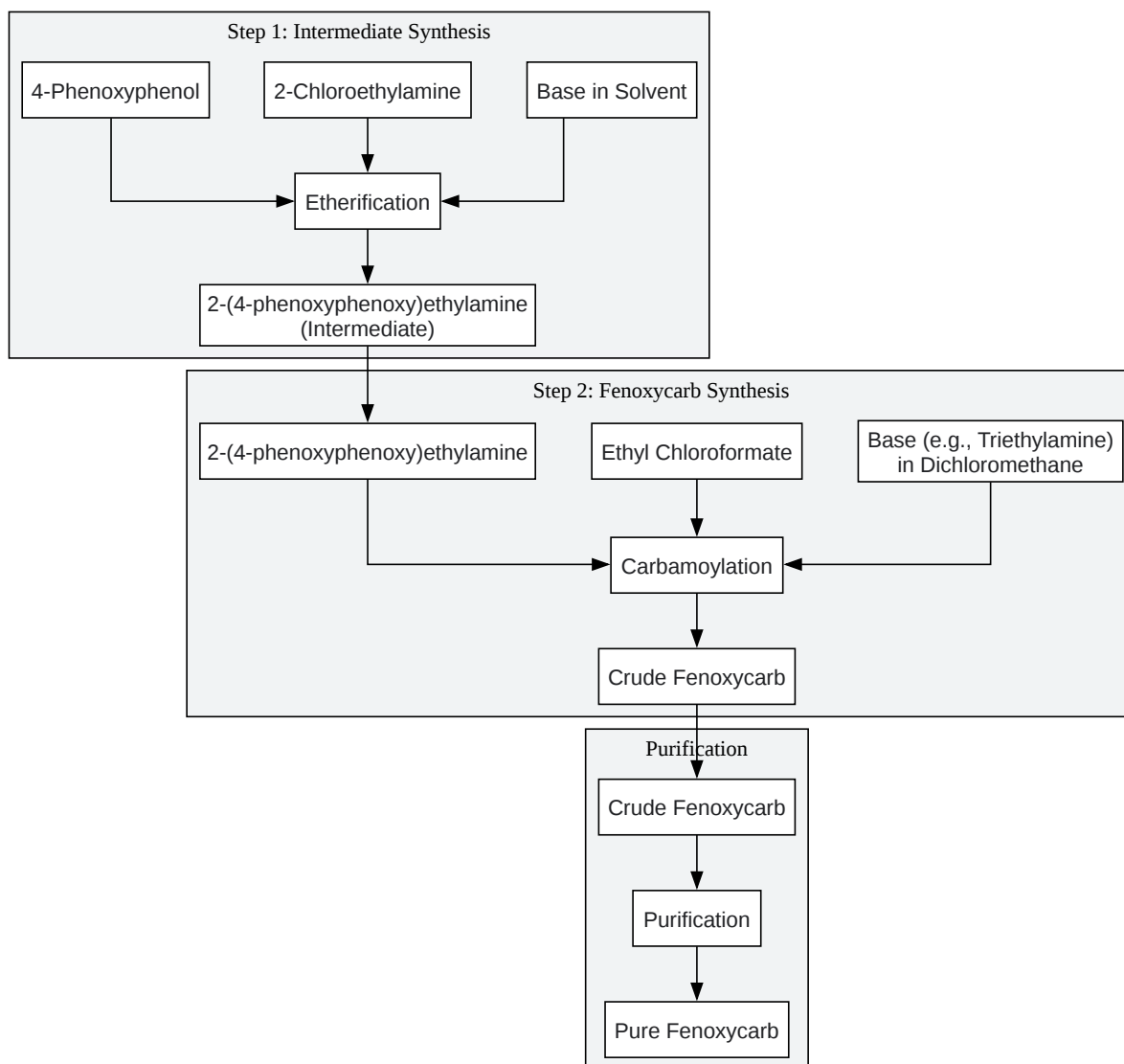
pyriproxyfen from **4-phenoxyphenol** is a well-established two-step process.^[3]

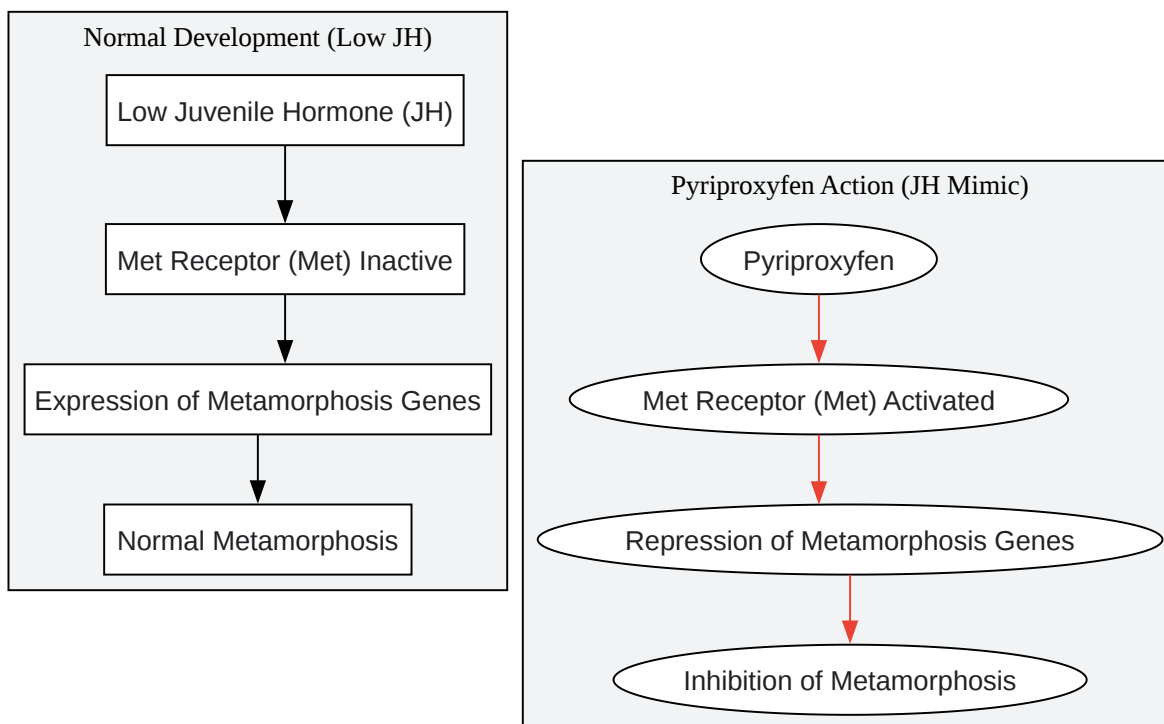
Step 1: Synthesis of 1-(4-phenoxyphenoxy)-2-propanol

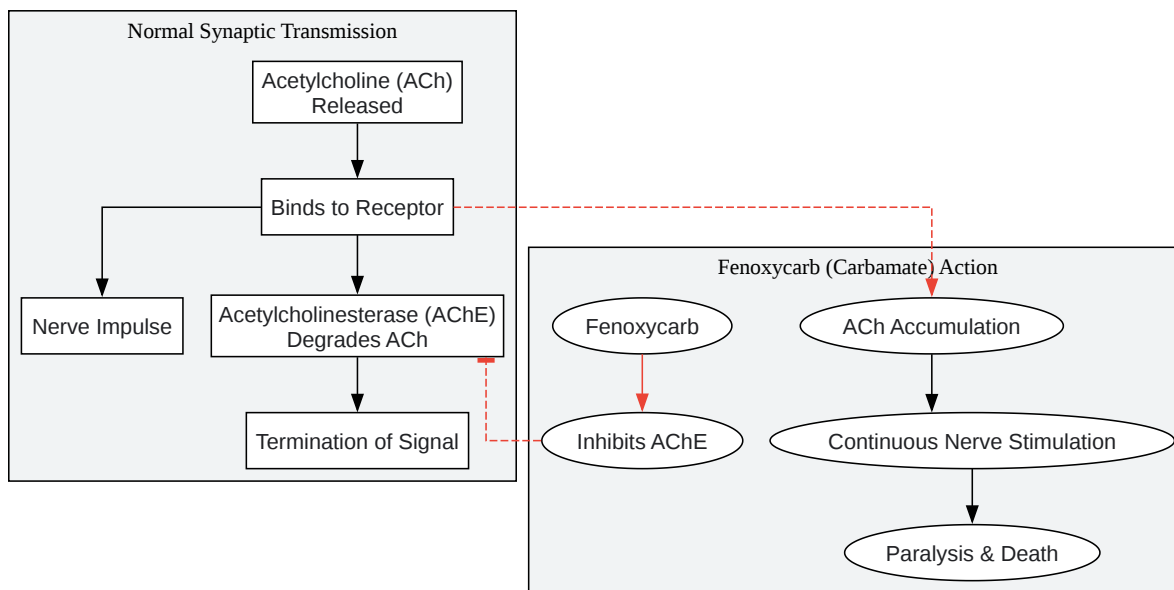
The first step involves the reaction of **4-phenoxyphenol** with propylene oxide in the presence of a base.

Experimental Workflow for Pyriproxyfen Synthesis









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References

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- 2. nbino.com [nbino.com]
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